

Application Notes & Protocols for UV Spectrophotometric Determination of Azilsartan Medoxomil

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Compound of Interest

Compound Name: *Azilsartan medoxomil
monopotassium*

Cat. No.: *B10862242*

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These application notes provide a comprehensive overview and detailed protocols for the determination of Azilsartan Medoxomil, an angiotensin II receptor antagonist used in the treatment of hypertension, by UV spectrophotometry.[1][2][3][4][5] The methods outlined are simple, accurate, precise, and cost-effective, making them suitable for routine quality control analysis in pharmaceutical settings.[3][6]

Principle

The fundamental principle behind this method is the measurement of absorbance of ultraviolet radiation by Azilsartan Medoxomil at a specific wavelength. According to the Beer-Lambert law, the absorbance of a solution is directly proportional to the concentration of the analyte in the solution. By measuring the absorbance of a sample solution and comparing it to a standard calibration curve, the concentration of Azilsartan Medoxomil can be accurately determined.

Instrumentation and Materials

- Instrumentation: A double beam UV-Visible Spectrophotometer with a spectral bandwidth of 1 nm and a pair of 10 mm matched quartz cells.[7]
- Reagents and Solvents:
 - Azilsartan Medoxomil reference standard

- Methanol (AR grade)[2][6]
- Distilled Water[1][3]
- 0.1N Sodium Hydroxide[1]
- Phosphate buffer (pH 7.8)[8]
- Hydrochloric Acid (0.1N)
- Tween 80

Summary of Method Parameters

The following tables summarize the quantitative data from various validated UV spectrophotometric methods for the determination of Azilsartan Medoxomil.

Table 1: Spectrophotometric Method Parameters

Parameter	Method 1	Method 2	Method 3	Method 4	Method 5
Solvent/Diluent	0.1N NaOH: Distilled Water (3:7)[1]	Methanol[2] [6]	Methanol: Water (50:50 v/v)[3][5]	Methanol[4]	Phosphate Buffer (pH 7.8)[8]
λ_{max} (nm)	245[1]	247[2]	249[3][5]	249 (AUC: 239-259)[4]	249[8]
Linearity Range ($\mu\text{g/mL}$)	4-20[1]	2-10[2][6]	2-20[3][5]	4-14[4]	6-16[8]
Correlation Coefficient (r^2)	0.9998[1]	Not Specified	0.9996[3][5]	Not Specified	0.9903[8]

Table 2: Method Validation Parameters

Parameter	Method 1	Method 2	Method 3	Method 4	Method 5
Accuracy (% Recovery)	Not Specified	98-101% [2]	99.9-101.8% [3]	98.62-101.2% [4]	98.08-98.72% [8]
Precision (%RSD)	< 2% [1]	< 2% [2]	< 2% [3]	Not Specified	Not Specified
LOD (µg/mL)	Not Specified	Not Specified	0.204 [3]	Not Specified	Not Specified
LOQ (µg/mL)	Not Specified	Not Specified	0.619 [3]	Not Specified	Not Specified

Experimental Protocols

The following are detailed protocols for the preparation of standard solutions and the analytical procedure for the determination of Azilsartan Medoxomil.

Protocol 1: Method using Methanol as Solvent

- Preparation of Standard Stock Solution (1000 µg/mL):
 - Accurately weigh 100 mg of Azilsartan Medoxomil reference standard.
 - Transfer it into a 100 mL volumetric flask.
 - Dissolve and make up the volume with methanol. Sonicate for 15 minutes to ensure complete dissolution.
- Preparation of Working Standard Solution (100 µg/mL):
 - Pipette 10 mL of the standard stock solution into a 100 mL volumetric flask.
 - Dilute to the mark with methanol.[\[2\]](#)
- Preparation of Calibration Curve Solutions:
 - Prepare a series of dilutions in the concentration range of 2-10 µg/mL by pipetting appropriate aliquots of the working standard solution into 10 mL volumetric flasks and diluting with methanol.[\[2\]](#)

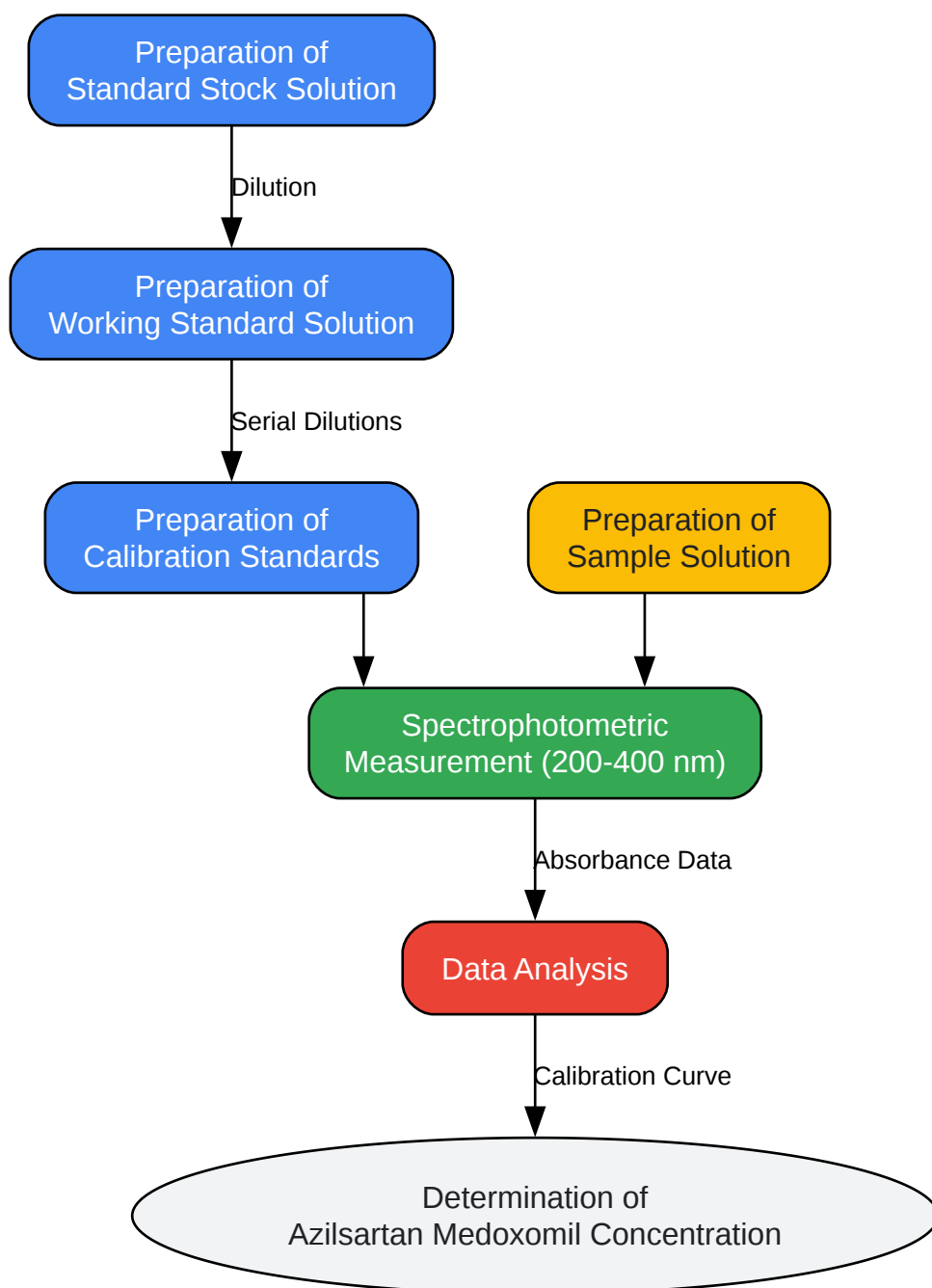
- Sample Preparation (for Pharmaceutical Formulations):
 - Weigh and powder 20 tablets.
 - Accurately weigh a quantity of powder equivalent to 10 mg of Azilsartan Medoxomil.
 - Transfer to a 100 mL volumetric flask, add about 70 mL of methanol, and sonicate for 15 minutes.
 - Make up the volume with methanol and filter through a Whatman filter paper.
 - Dilute the filtrate appropriately with methanol to obtain a final concentration within the linearity range.
- Spectrophotometric Measurement:
 - Scan the prepared solutions from 200-400 nm using methanol as a blank.
 - Measure the absorbance of the standard and sample solutions at the wavelength of maximum absorbance (λ_{max}), which is approximately 247 nm.[2]
 - Construct a calibration curve by plotting absorbance versus concentration.
 - Determine the concentration of Azilsartan Medoxomil in the sample solution from the calibration curve.

Protocol 2: Method using Methanol:Water (50:50 v/v) as Solvent

- Preparation of Solvent Mixture:
 - Mix equal volumes of methanol and distilled water (50:50 v/v).
- Preparation of Standard Stock and Working Solutions:
 - Follow steps 1 and 2 from Protocol 1, using the Methanol:Water (50:50 v/v) mixture as the solvent.
- Preparation of Calibration Curve Solutions:

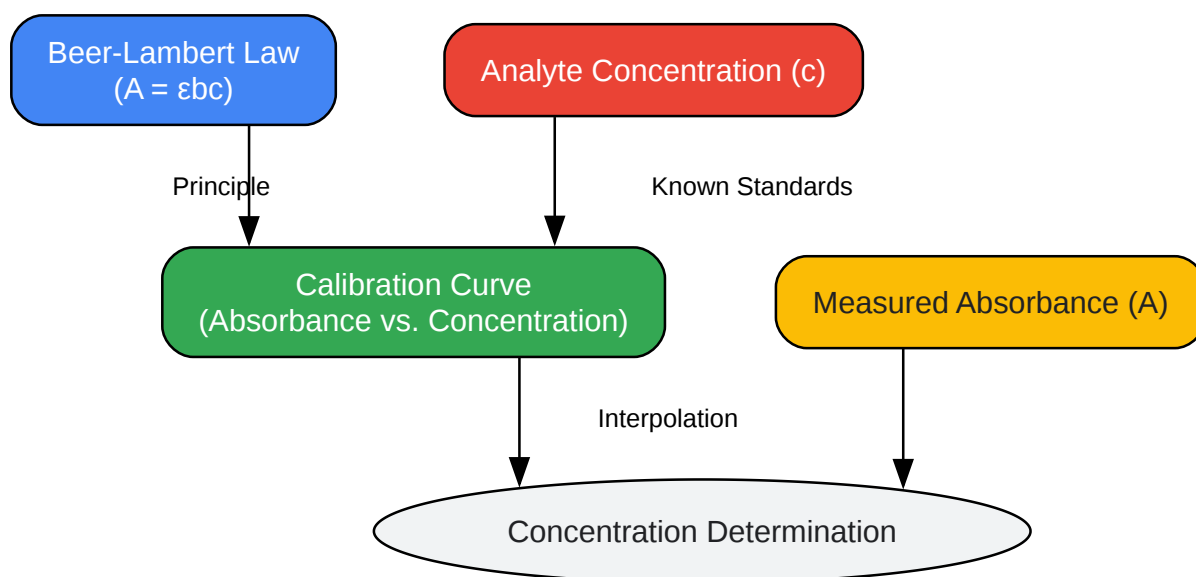
- Prepare a series of dilutions in the concentration range of 2-20 $\mu\text{g/mL}$ using the Methanol:Water (50:50 v/v) mixture.[\[3\]](#)[\[5\]](#)
- Sample Preparation:
 - Follow step 4 from Protocol 1, using the Methanol:Water (50:50 v/v) mixture as the solvent.
- Spectrophotometric Measurement:
 - Scan the solutions from 200-400 nm using the Methanol:Water (50:50 v/v) mixture as a blank.
 - Measure the absorbance at the λ_{max} of approximately 249 nm.[\[3\]](#)[\[5\]](#)
 - Construct the calibration curve and determine the sample concentration.

Visualizations



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Caption: Experimental Workflow for UV Spectrophotometric Analysis.



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Caption: Logical Relationship of Beer-Lambert Law and Calibration.

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- To cite this document: BenchChem. [Application Notes & Protocols for UV Spectrophotometric Determination of Azilsartan Medoxomil]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10862242#uv-spectrophotometric-method-for-azilsartan-medoxomil-determination>]

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